

# "4-(Bromomethyl)quinoline" chemical properties and reactivity

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## Compound of Interest

Compound Name: 4-(Bromomethyl)quinoline

Cat. No.: B1600949

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An In-Depth Technical Guide to **4-(Bromomethyl)quinoline**: Properties, Reactivity, and Applications

## Introduction: The Versatile Quinoline Building Block

**4-(Bromomethyl)quinoline** is a heterocyclic organic compound featuring a quinoline core substituted with a bromomethyl group at the 4-position.<sup>[1][2]</sup> Its significance in synthetic chemistry stems from the high reactivity of the bromomethyl group, which acts as a potent electrophilic handle. This reactivity, analogous to that of a benzylic bromide, is further enhanced by the electron-withdrawing nature of the quinoline ring system. Consequently, **4-(Bromomethyl)quinoline** serves as a crucial and versatile building block for introducing the quinoline-4-methyl moiety into a wide array of molecular architectures. This capability is extensively leveraged by researchers in drug discovery and materials science, where the quinoline scaffold is a well-established pharmacophore and a privileged structural motif found in numerous biologically active compounds, including kinase inhibitors and antimalarial agents.<sup>[3][4]</sup>

## Physicochemical and Structural Properties

A comprehensive understanding of a reagent's physical and chemical properties is fundamental to its effective application in a laboratory setting. **4-(Bromomethyl)quinoline** is typically encountered as a white crystalline solid.<sup>[5]</sup> It is important to note that the compound is reported to be unstable and should be used as soon as possible after preparation.<sup>[5]</sup> This instability also accounts for some variability in reported melting points.

Property	Value	Source
CAS Number	5632-16-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>10</sub> H <sub>8</sub> BrN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	222.08 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	58-59 °C or 88-91 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White crystals/powder	<a href="#">[5]</a>
pKa (Predicted)	4.56 ± 0.13	<a href="#">[1]</a>
Solubility	Insoluble in water	<a href="#">[7]</a>
SMILES	<chem>C1=CC=C2C(=C1)C(=CC=N2)CBr</chem>	<a href="#">[2]</a>

## Synthesis of 4-(Bromomethyl)quinoline

The most common and direct synthesis of **4-(Bromomethyl)quinoline** involves the free-radical bromination of 4-methylquinoline, also known as lepidine. This reaction selectively targets the benzylic-like methyl group due to the stability of the resulting radical intermediate. N-Bromosuccinimide (NBS) is the reagent of choice for this transformation, as it provides a low, steady concentration of bromine, minimizing side reactions. A radical initiator, such as benzoyl peroxide or AIBN, is often used, and the reaction is typically conducted in a non-polar solvent like carbon tetrachloride under reflux.[\[5\]](#)

## Experimental Protocol: Synthesis from 4-Methylquinoline[\[5\]](#)

This protocol is adapted from a reported procedure and should be performed by trained personnel using appropriate safety precautions in a well-ventilated fume hood.

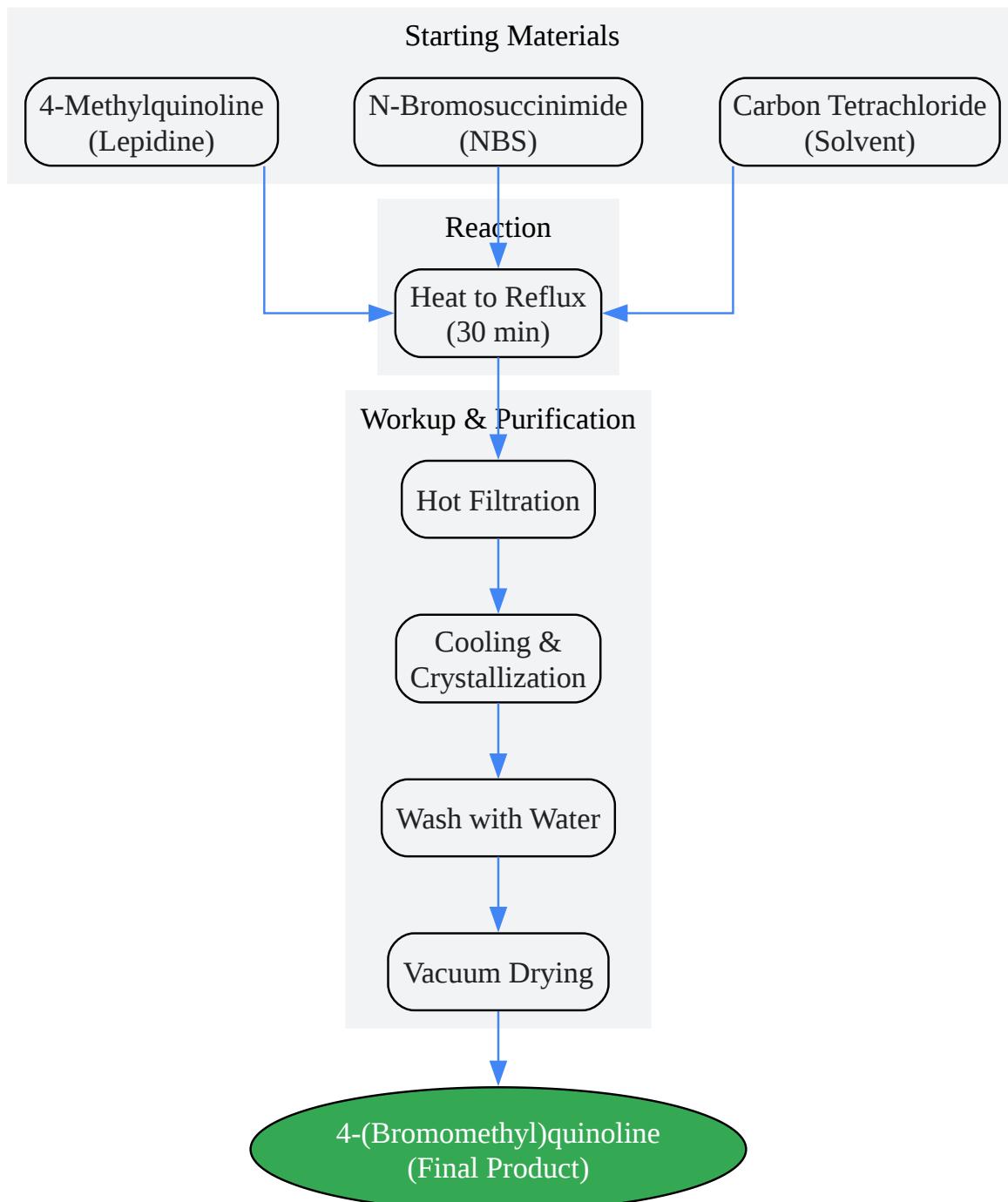
Materials:

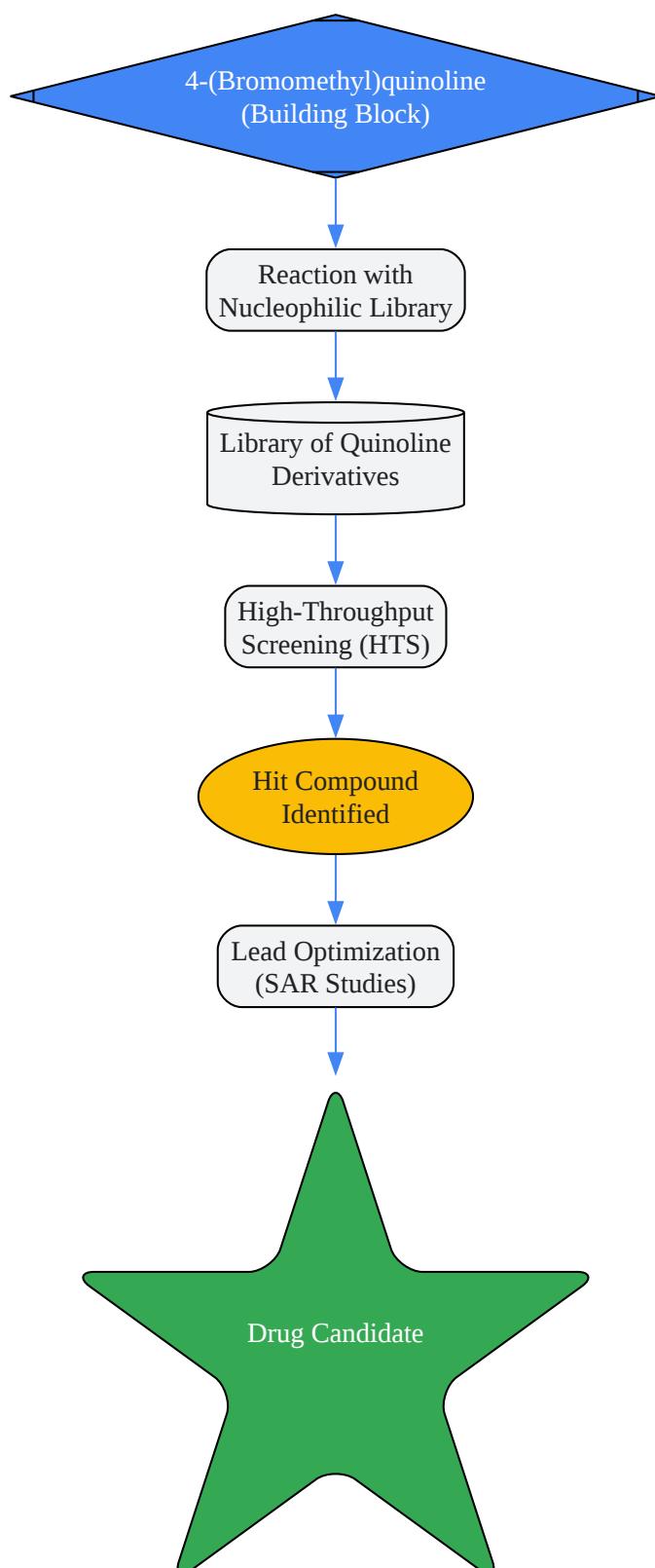
- 4-Methylquinoline (lepidine) (0.1 mole)
- N-Bromosuccinimide (NBS) (0.08 mole)

- Carbon tetrachloride (CCl<sub>4</sub>)
- Reaction flask with reflux condenser and magnetic stirrer

**Procedure:**

- A suspension of N-bromosuccinimide (0.08 mole) in carbon tetrachloride is prepared in a round-bottom flask.
- The suspension is stirred and heated to 60 °C.
- 4-Methylquinoline (0.1 mole) is added to the stirred suspension.
- The reaction mixture is heated to reflux and maintained for 30 minutes.
- After the reflux period, the mixture is filtered while hot to remove the succinimide byproduct.
- The filtrate is allowed to cool, during which **4-(Bromomethyl)quinoline** crystallizes.
- The resulting white crystals are collected and washed thoroughly with water to remove any residual succinimide.
- The product is dried in a vacuum. It is crucial to note that the product is unstable and should be used promptly for subsequent reactions.[\[5\]](#)



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- To cite this document: BenchChem. ["4-(Bromomethyl)quinoline" chemical properties and reactivity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1600949#4-bromomethyl-quinoline-chemical-properties-and-reactivity>]

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